

1-bromo-4-(2-ethoxyethyl)benzene molecular weight and formula

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Compound of Interest

Compound Name: 1-bromo-4-(2-ethoxyethyl)benzene

Cat. No.: B3106753

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An In-depth Technical Guide to 1-bromo-4-(2-ethoxyethyl)benzene

This document provides a detailed overview of the chemical properties of **1-bromo-4-(2-ethoxyethyl)benzene**, a compound of interest for researchers, scientists, and professionals in the field of drug development. The following sections outline its molecular characteristics and provide a logical framework for its identification.

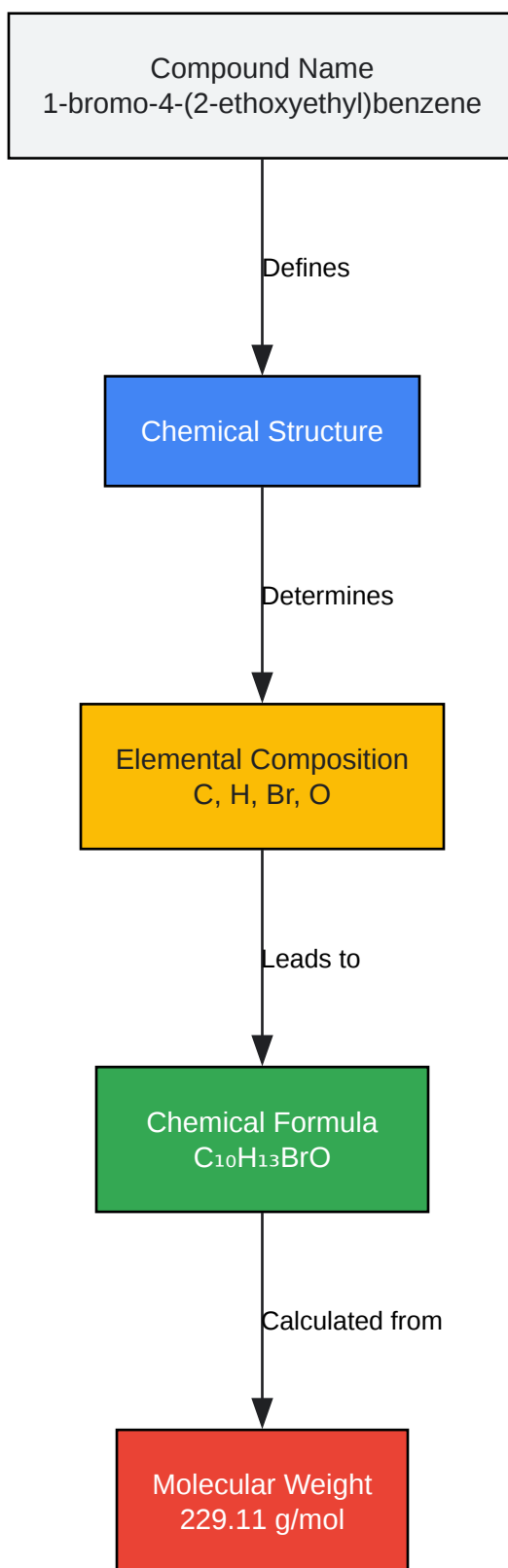
Molecular Properties

The fundamental chemical attributes of **1-bromo-4-(2-ethoxyethyl)benzene** are summarized below. These data are crucial for its application in experimental and developmental contexts.

Property	Value
Chemical Formula	C ₁₀ H ₁₃ BrO
Molecular Weight	229.11 g/mol

Logical Relationship of Chemical Identification

The identity of a chemical compound is established through the interplay of its name, structure, and resulting empirical data. The following diagram illustrates this logical workflow for **1-bromo-4-(2-ethoxyethyl)benzene**.



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